2-Chloro-6-fluorocinnamic acid derivatives and their properties

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Compound of Interest

Compound Name:	*2-Chloro-6-fluorocinnamic acid*
CAS No.:	*206986-82-5*
Cat. No.:	*B3115095*

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Technical Guide: 2-Chloro-6-fluorocinnamic Acid Derivatives

Properties, Synthesis, and Medicinal Chemistry Applications

Executive Summary: The Ortho-Halogen Advantage

In the realm of medicinal chemistry, **2-Chloro-6-fluorocinnamic acid** (CAS 392-22-3) represents a highly specialized scaffold. Unlike its mono-substituted counterparts, this 2,6-disubstituted derivative offers a unique combination of steric shielding and electronic modulation. The simultaneous presence of a bulky chlorine atom and a metabolically stable fluorine atom at the ortho positions creates a "molecular fortress" around the alkene moiety and the aromatic ring.

This guide details the physicochemical profile, synthetic architecture, and biological utility of **2-chloro-6-fluorocinnamic acid**, serving as a blueprint for researchers utilizing this pharmacophore to enhance metabolic stability and target selectivity.

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Physicochemical Profiling

The 2,6-dihalogenation pattern drastically alters the physical properties compared to unsubstituted cinnamic acid. The "ortho-effect" forces the side chain out of planarity with the phenyl ring, influencing solubility and crystal packing.

Table 1: Core Physicochemical Properties

Property	Value / Characteristic	Source/Note
CAS Number	392-22-3	Verified Registry
Molecular Formula	$C_9H_6ClFO_2$	
Molecular Weight	200.59 g/mol	
Melting Point	165–169 °C	Predominantly trans-isomer [1]
Appearance	White to off-white crystalline solid	
Calculated LogP	~2.68	Est. based on 3-Br-4-F analog [2]
pKa	~3.8–4.0	Acidic strength increased by electron-withdrawing halogens
Solubility	Soluble in DMSO, MeOH, EtOH; Insoluble in Water	

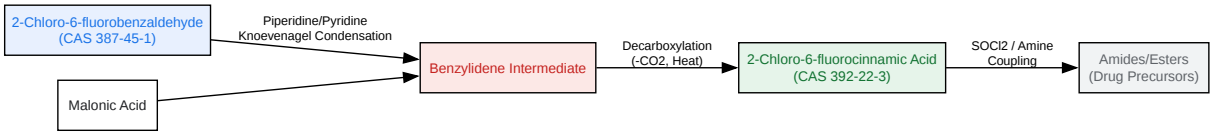
Technical Insight: The 2-chloro substituent introduces significant steric bulk (Van der Waals radius ~1.75 Å), while the 6-fluoro substituent (radius ~1.47 Å) provides strong C-F bond energy (~485 kJ/mol). This combination protects the aromatic ring from oxidative metabolism (e.g., P450 hydroxylation) at the most vulnerable ortho positions.

Synthetic Architecture

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Synthesizing 2,6-disubstituted cinnamic acids requires overcoming steric hindrance. The standard Aldol condensation often fails; therefore, the Knoevenagel Condensation is the protocol of choice, utilizing a strong base catalyst to drive the reaction.

Synthesis Workflow (DOT Visualization)



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Figure 1: Synthetic pathway from aldehyde precursor to final cinnamic acid derivative.

Standardized Experimental Protocol

Note: This protocol is adapted for sterically hindered substrates.

Reagents:

- 2-Chloro-6-fluorobenzaldehyde (10 mmol)
- Malonic acid (12 mmol)
- Pyridine (5 mL)
- Piperidine (0.5 mL, Catalyst)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloro-6-fluorobenzaldehyde and malonic acid in pyridine.
- Catalysis: Add piperidine dropwise. The reaction is exothermic; allow the initial heat to dissipate.

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- Reflux: Heat the mixture to 100–110°C for 4–6 hours. The extended time is necessary due to the steric hindrance of the 2,6-substituents.
- Quenching: Cool the reaction mixture to room temperature and pour it into ice-cold HCl (100 mL, 2M) with vigorous stirring. The acid precipitates immediately.
- Purification: Filter the crude solid. Recrystallize from ethanol/water (3:1) to obtain pure trans-**2-chloro-6-fluorocinnamic acid**.
- Validation: Verify purity via TLC (Silica, Hexane:EtOAc 7:3) and melting point (Target: 165–169°C).[1][2]

Biological Applications & Medicinal Chemistry

The **2-chloro-6-fluorocinnamic acid** scaffold is rarely a drug in itself but serves as a critical bioisostere and pharmacophore linker.

Structural-Activity Relationship (SAR) Logic

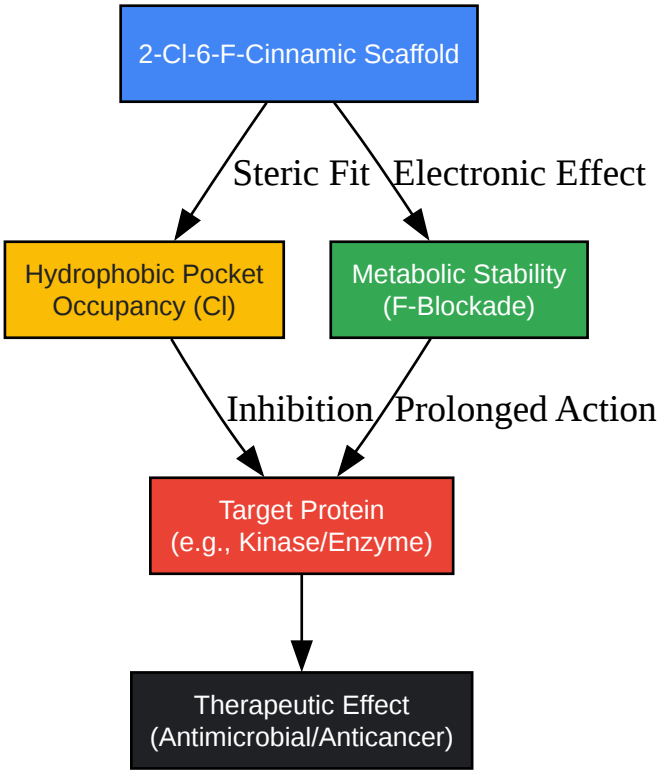
- Metabolic Blockade: The 2,6-substitution pattern prevents metabolic attack on the phenyl ring, extending the half-life of derived drugs.
- Michael Acceptor Reactivity: The α,β-unsaturated carbonyl is a Michael acceptor. However, the ortho-halogens twist the ring, modulating the electrophilicity of the β-carbon. This "tuning" allows for selective covalent binding to cysteine residues in target proteins (e.g., kinases) without excessive toxicity.
- Antimicrobial Potency: Derivatives, particularly amides and hydrazides, have shown activity against Gram-positive bacteria by disrupting cell wall synthesis [3].

Combinatorial Library Utility

In high-throughput screening, this acid is used to generate libraries of Oxazolidinones and Quinoxalines. The fluorine atom acts as a hydrogen bond acceptor, while the chlorine atom fills hydrophobic pockets in enzyme active sites.

Biological Mechanism Map

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Figure 2: Mechanism of action highlighting the roles of specific halogen substituents.

Future Outlook & Derivatives

Research is shifting towards hybrid molecules. Current trends involve coupling **2-chloro-6-fluorocinnamic acid** with:

- Coumarins: To create fluorescent probes for biological imaging.
- Piperazines: To enhance water solubility and target CNS receptors.
- Hydroxamic Acids: To develop HDAC inhibitors for cancer therapy, utilizing the cinnamic linker to reach the zinc-binding domain.

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